

Practical Guide to the Immunological Applications of Levamisole

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Compound of Interest

Compound Name: *levamine*
CAS No.: *143243-75-8*
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Application Notes and Protocols for Researchers and Drug Development Professionals

Introduction: Levamisole (LMS) is an immunomodulatory agent with a history of use as an anthelmintic. Its ability to influence the immune system has led to its investigation in various immunological studies, including as an adjuvant in vaccines and in the context of autoimmune diseases and cancer.^{[1][2]} This document provides a practical guide to utilizing levamisole in immunological research, complete with detailed protocols for key experiments and a summary of its effects on immune cells.

Levamisole's immunomodulatory properties are multifaceted, with evidence suggesting it can enhance cell-mediated immunity.^[1] Studies have shown that levamisole can modulate the function of various immune cells, including T lymphocytes and dendritic cells (DCs).^[3] Its effects appear to be dose-dependent, and it can influence cytokine production and the expression of cell surface markers.^{[4][5]}

Data Presentation

The following tables summarize the quantitative effects of levamisole on various immunological parameters as reported in preclinical studies.

Table 1: Effect of Levamisole on T-Cell Proliferation

Cell Type	Treatment	Concentration	Result	Reference
Human T Cells (total)	Levamisole	1 mM	Decreased division index	[5]
Human CD4+ T Cells	Levamisole	1 mM	Decreased division index	[5]
Human CD8+ T Cells	Levamisole	1 mM	Decreased division index	[5]
Murine Splenic Lymphocytes	Levamisole + Concanavalin A	Not specified	Marginal effect on proliferation	[6]
Murine Thymic Lymphocytes	Levamisole + Concanavalin A	Not specified	Substantially augmented proliferation	[6]

Table 2: Effect of Levamisole on Cytokine Production by T Cells

Cytokine	Cell Type	Treatment	Result	Reference
IL-2	Human T Cells	1 mM Levamisole	Reduced production	[7]
TNF- α	Human T Cells	1 mM Levamisole	Reduced production	[7]
IFN- γ	Human T Cells	1 mM Levamisole	Reduced production	[7]
IL-4	Human T Cells	1 mM Levamisole	Increased production	[7]
IL-13	Human T Cells	1 mM Levamisole	Increased production	[7]

Table 3: Effect of Levamisole on Dendritic Cell (DC) and T-Cell Phenotype

Cell Type	Treatment	Marker	Result	Reference
Human Monocyte-derived DCs	Levamisole	CD80, CD86, CD83, HLA-DR	Increased expression	[3]
Murine Splenic CD4+ T Cells	Levamisole (in vivo)	-	Reduced percentage	[4]
Murine Splenic CD4+Foxp3+ Tregs	Levamisole (in vivo)	-	Increased percentage	[4]
Human T Cells	1 mM Levamisole	CD69	Decreased expression	[5]

Experimental Protocols

Herein are detailed methodologies for key immunological assays involving levamisole.

Protocol 1: In Vitro Treatment of Human Peripheral Blood Mononuclear Cells (PBMCs) with Levamisole

This protocol describes the general procedure for treating human PBMCs with levamisole for subsequent functional or phenotypic analysis.

Materials:

- Ficoll-Paque PLUS
- Roswell Park Memorial Institute (RPMI) 1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phosphate-Buffered Saline (PBS)

- Levamisole Hydrochloride (LMS)
- Dimethyl sulfoxide (DMSO, for dissolving LMS)
- Human whole blood
- 50 mL conical tubes
- Centrifuge

Procedure:

- Isolate PBMCs from human whole blood using Ficoll-Paque PLUS density gradient centrifugation according to standard protocols.
- Wash the isolated PBMCs twice with PBS.
- Resuspend the PBMCs in complete RPMI 1640 medium (supplemented with 10% FBS and 1% Penicillin-Streptomycin) at a concentration of 1×10^6 cells/mL.
- Prepare a stock solution of Levamisole Hydrochloride in DMSO. Further dilute the stock solution in complete RPMI 1640 medium to achieve the desired final concentrations for the experiment. A vehicle control (DMSO) should be prepared at the same final concentration as in the highest LMS dose.
- Add the diluted levamisole solutions or vehicle control to the PBMC suspension in appropriate cell culture plates.
- Incubate the cells in a humidified incubator at 37°C with 5% CO₂ for the desired period (e.g., 24, 48, or 72 hours) before proceeding with downstream assays.

Protocol 2: Lymphocyte Proliferation Assay using CFSE

This assay measures the proliferation of lymphocytes in response to stimuli in the presence of levamisole.

Materials:

- Carboxyfluorescein succinimidyl ester (CFSE)
- Levamisole-treated and control PBMCs (from Protocol 1)
- T-cell activators (e.g., anti-CD3/CD28 beads or Phytohemagglutinin (PHA))
- Complete RPMI 1640 medium
- FACS buffer (PBS with 2% FBS)
- Flow cytometer

Procedure:

- CFSE Staining:
 - Resuspend 1×10^7 PBMCs in 1 mL of PBS.
 - Add 1 μ L of 5 mM CFSE stock solution (for a final concentration of 5 μ M) and mix immediately.
 - Incubate for 10 minutes at 37°C, protected from light.
 - Quench the staining by adding 5 volumes of ice-cold complete RPMI 1640 medium.
 - Wash the cells twice with complete RPMI 1640 medium.
- Cell Culture and Stimulation:
 - Resuspend the CFSE-labeled PBMCs in complete RPMI 1640 medium at 1×10^6 cells/mL.
 - Plate the cells in a 96-well round-bottom plate.
 - Add T-cell activators (e.g., anti-CD3/CD28 beads at a 1:1 bead-to-cell ratio or PHA at 5 μ g/mL).
 - Add various concentrations of levamisole or vehicle control.

- Incubate for 3-5 days at 37°C with 5% CO₂.
- Flow Cytometry Analysis:
 - Harvest the cells and wash with FACS buffer.
 - Resuspend the cells in FACS buffer for analysis.
 - Acquire the samples on a flow cytometer, detecting the CFSE signal in the FITC channel.
 - Analyze the data by gating on the lymphocyte population and observing the sequential halving of CFSE fluorescence, which indicates cell division.

Protocol 3: Cytokine Analysis by ELISA

This protocol is for measuring the concentration of cytokines in the supernatant of levamisole-treated cell cultures.

Materials:

- Supernatants from levamisole-treated and control cell cultures (from Protocol 1)
- Commercially available ELISA kit for the cytokine of interest (e.g., IL-2, IFN- γ , TNF- α)
- ELISA plate reader

Procedure:

- Perform the ELISA according to the manufacturer's instructions provided with the kit.
- Briefly, this typically involves:
 - Coating a 96-well plate with a capture antibody.
 - Blocking the plate to prevent non-specific binding.
 - Adding the cell culture supernatants and standards to the wells.
 - Incubating to allow the cytokine to bind to the capture antibody.

- Washing the plate.
- Adding a detection antibody conjugated to an enzyme (e.g., HRP).
- Incubating to allow the detection antibody to bind to the captured cytokine.
- Washing the plate.
- Adding a substrate that will be converted by the enzyme to produce a colored product.
- Stopping the reaction.
- Read the absorbance of each well at the appropriate wavelength using an ELISA plate reader.
- Calculate the concentration of the cytokine in the samples by comparing their absorbance to the standard curve.

Protocol 4: Immune Cell Phenotyping by Flow Cytometry

This protocol allows for the identification and quantification of different immune cell populations and their expression of activation markers after levamisole treatment.

Materials:

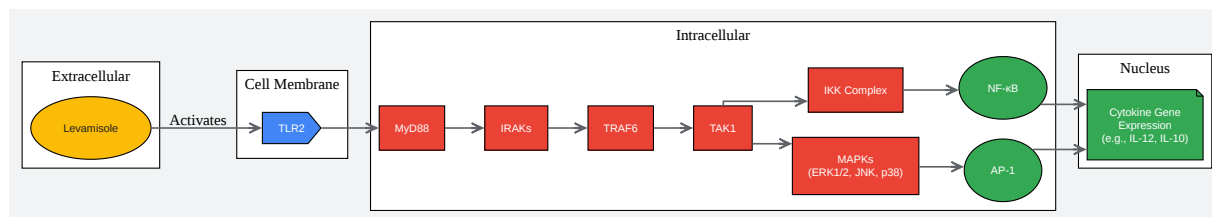
- Levamisole-treated and control PBMCs (from Protocol 1)
- FACS buffer
- Fluorescently conjugated antibodies against cell surface markers (e.g., anti-CD3, anti-CD4, anti-CD8, anti-CD69)
- Fixation/Permeabilization buffer (if performing intracellular staining)
- Flow cytometer

Procedure:

- Surface Staining:
 - Harvest the cells and wash with FACS buffer.
 - Resuspend the cell pellet in FACS buffer containing the fluorescently conjugated antibodies.
 - Incubate for 30 minutes at 4°C in the dark.
 - Wash the cells twice with FACS buffer.
- (Optional) Intracellular Staining:
 - After surface staining, resuspend the cells in Fixation/Permeabilization buffer and incubate according to the manufacturer's protocol.
 - Wash the cells with Permeabilization buffer.
 - Resuspend the cells in Permeabilization buffer containing fluorescently conjugated antibodies against intracellular targets (e.g., cytokines).
 - Incubate for 30 minutes at 4°C in the dark.
 - Wash the cells twice with Permeabilization buffer.
- Data Acquisition and Analysis:
 - Resuspend the final cell pellet in FACS buffer.
 - Acquire the samples on a flow cytometer.
 - Analyze the data using appropriate software to identify cell populations based on their forward and side scatter characteristics and marker expression.

Signaling Pathways and Mechanisms of Action

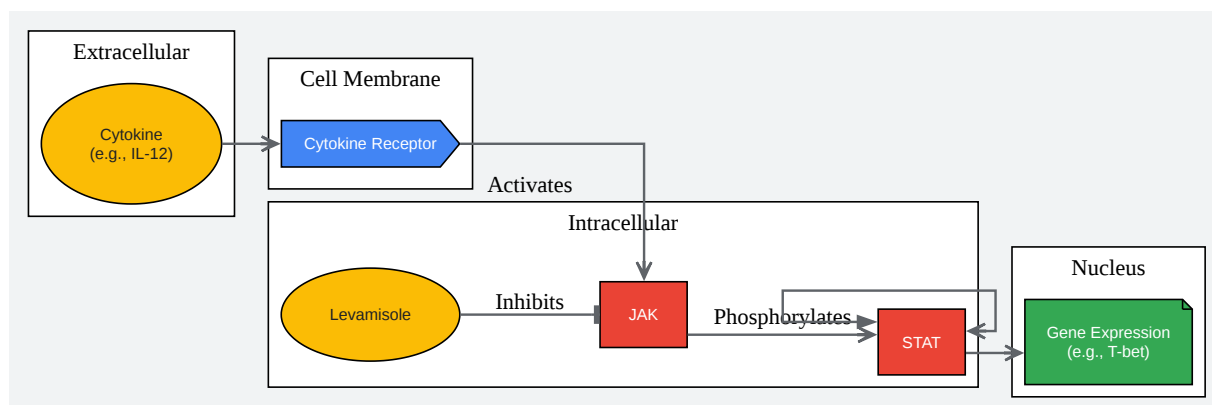
Levamisole has been shown to modulate immune responses through various signaling pathways. The diagrams below illustrate the key pathways affected by levamisole.



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Caption: Levamisole-mediated activation of the TLR2 signaling pathway.

Levamisole has been shown to activate dendritic cells through Toll-like receptor 2 (TLR2).[3] This interaction leads to the recruitment of the adaptor protein MyD88, initiating a downstream signaling cascade that involves IRAKs, TRAF6, and TAK1.[8][9] Ultimately, this results in the activation of the transcription factors NF-κB and AP-1, which drive the expression of various immunomodulatory cytokines.[3]



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Caption: Inhibition of the JAK/STAT signaling pathway by Levamisole.

In T cells, levamisole has been reported to inhibit the JAK/STAT signaling pathway.[4] This pathway is crucial for the response to many cytokines.[10] By inhibiting Janus kinases (JAKs), levamisole can prevent the phosphorylation and subsequent activation of Signal Transducer and Activator of Transcription (STAT) proteins.[4] This leads to a downregulation of the expression of target genes, such as the transcription factor T-bet, which is important for Th1 cell differentiation.[4]

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